

Application Notes and Protocols for Solid Diiodoacetylene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diiodoacetylene*

Cat. No.: *B13749442*

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Introduction

Diiodoacetylene (C_2I_2) is a white, volatile, crystalline solid with a strong, disagreeable odor.^[1] It is a linear molecule with the structure $I-C\equiv C-I$.^[2] While it is the most readily handled of the dihaloacetylenes, it is a highly reactive and hazardous compound, being sensitive to heat, shock, and friction.^[2] **Diiodoacetylene** is a valuable reagent in organic synthesis, particularly as a precursor for the synthesis of more complex alkynes and as a strong halogen bond donor.^[2] These application notes provide detailed protocols for the safe handling, storage, synthesis, purification, and analysis of solid **diiodoacetylene**, along with information on its properties and decomposition.

Properties and Safety Data

Solid **diiodoacetylene** possesses distinct physical and chemical properties that necessitate careful handling. All personnel must be thoroughly familiar with its safety data before commencing any work.

Quantitative Data Summary

The following table summarizes the key quantitative data for **diiodoacetylene**:

Property	Value	Source
Molecular Formula	C_2I_2	[2]
Molecular Weight	277.83 g/mol	[2]
Appearance	White, crystalline solid	[1] [2]
Melting Point	78.5 - 82 °C	[1]
Boiling Point	190.4 °C at 760 mmHg (Predicted)	
Density	3.43 g/cm³	[2]
Vapor Pressure	0.8 ± 0.4 mmHg at 25°C (Predicted)	
Flash Point	94.1 °C (Predicted)	
Explosion Temperature	Explodes above 80 °C	[2]

Safety and Hazards

WARNING: **Diiodoacetylene** is an extremely toxic and explosive compound.[\[3\]](#) All handling must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE) must be worn at all times.

- **Explosion Hazard:** Solid **diiodoacetylene** is sensitive to heat, shock, and friction and can decompose explosively.[\[2\]](#)[\[3\]](#) It has a decomposition temperature of about 125°C and can also explode upon rubbing in a mortar.[\[1\]](#) Samples have been reported to explode above 80°C.[\[2\]](#)
- **Toxicity:** **Diiodoacetylene** is extremely toxic.[\[3\]](#) The vapors are irritating to the eyes and mucous membranes.
- **Volatility:** It is a volatile solid and should not be dried in a vacuum.[\[1\]](#)
- **Light Sensitivity:** **Diiodoacetylene** is sensitive to light.[\[3\]](#)

- Incompatibilities: It is incompatible with strong oxidizing agents, and its parent compound, acetylene, reacts violently with oxidizing agents and forms explosive compounds with some metals like copper, silver, and mercury.

Handling and Storage Protocols

Strict adherence to the following protocols is mandatory to ensure the safe handling and storage of solid **diiodoacetylene**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Heavy-duty, chemical-resistant gloves (e.g., butyl rubber).
- Body Protection: A flame-retardant lab coat and closed-toe shoes.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors and iodine, especially when handling larger quantities or in case of a spill.

Handling Protocol

- Work Area: All manipulations of solid **diiodoacetylene** must be performed in a certified chemical fume hood with the sash at the lowest possible position. The work area should be free of clutter and incompatible materials.
- Tools: Use non-sparking tools (e.g., wood, plastic, or ceramic spatulas). Avoid using metal spatulas or grinding the solid.
- Weighing: Weigh the required amount of **diiodoacetylene** in a tared, sealed container within the fume hood.
- Dispensing: Handle the solid gently. Avoid any actions that could cause friction or shock.
- Spills: In case of a small spill, decontaminate the area with a 10% sodium thiosulfate solution. For larger spills, evacuate the area and contact the emergency response team.

Storage Protocol

- Container: Store solid **diiodoacetylene** in a tightly sealed, amber glass container to protect it from light and air. The container should be clearly labeled with the chemical name, a hazard warning (Explosive, Toxic), and the date of receipt or synthesis.
- Location: Store the container in a dedicated, locked, and well-ventilated cabinet for explosive materials. The storage area should be cool, dry, and dark.
- Temperature: Store at low temperatures (e.g., in a refrigerator rated for flammable materials) to minimize sublimation and decomposition.
- Segregation: Store **diiodoacetylene** away from incompatible materials, especially oxidizing agents and metals.

Experimental Protocols

The following protocols provide detailed methodologies for the synthesis, purification, and analysis of solid **diiodoacetylene**.

Synthesis of Diiodoacetylene

This protocol is adapted from a known method for the preparation of **diiodoacetylene**.^[3]

Materials:

- Potassium iodide (KI)
- Sodium hypochlorite (NaOCl) solution (12.5%)
- Acetylene gas (generated from calcium carbide or from a cylinder)
- Distilled water
- Ice

Equipment:

- Three-necked round-bottom flask
- Gas inlet tube

- Dropping funnel
- Magnetic stirrer
- Ice bath
- Büchner funnel and flask
- Filter paper

Procedure:

- In the three-necked round-bottom flask, dissolve potassium iodide in distilled water.
- Cool the flask in an ice bath and begin stirring the solution.
- Bubble acetylene gas through the solution at a steady rate.
- Slowly add the sodium hypochlorite solution from the dropping funnel. The solution will turn a reddish-amber color and then pale yellow.
- Continue the slow addition of sodium hypochlorite until a white, flocculent precipitate of **diiodoacetylene** forms and the addition of more hypochlorite no longer produces a yellow color.^[3]
- Once the reaction is complete, stop the acetylene flow and remove the flask from the ice bath.
- Filter the white precipitate using a Büchner funnel.
- Wash the precipitate with cold distilled water.
- Carefully transfer the solid to a dark container for drying. Do not dry under vacuum due to its volatility.^[1] Dry in a desiccator over a suitable drying agent (e.g., anhydrous calcium chloride).

Reaction Scheme:

- $\text{KI} + \text{NaOCl} \rightarrow \text{KClO} + \text{NaI}$
- $2\text{NaOI} + \text{C}_2\text{H}_2 \rightarrow \text{C}_2\text{I}_2 + 2\text{NaOH}$

Purification by Recrystallization

Diiodoacetylene can be purified by recrystallization from petroleum ether.

Materials:

- Crude **diiodoacetylene**
- Petroleum ether (low boiling point fraction)
- Activated carbon (optional)

Equipment:

- Erlenmeyer flasks
- Hot plate (with a water or sand bath, no direct heating)
- Büchner funnel and flask
- Filter paper
- Ice bath

Procedure:

- Place the crude **diiodoacetylene** in an Erlenmeyer flask.
- In a separate flask, heat the petroleum ether to a gentle boil using a water or sand bath on a hot plate in a fume hood.
- Slowly add the hot petroleum ether to the flask containing the crude **diiodoacetylene** while swirling, until the solid just dissolves. Use the minimum amount of hot solvent necessary.

- If the solution is colored, add a small amount of activated carbon, swirl, and then hot filter the solution to remove the carbon.
- Allow the hot, clear solution to cool slowly to room temperature. Crystals of **diiodoacetylene** should form.
- Once the solution has reached room temperature, place the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold petroleum ether.
- Dry the crystals in a dark, well-ventilated area (not under vacuum).

Purity Analysis by Raman Spectroscopy

Due to the lack of protons in the **diiodoacetylene** molecule, ¹H NMR is not a suitable method for direct analysis. Raman spectroscopy is an excellent alternative for characterizing the C≡C triple bond and the C-I bonds.

Procedure:

- Sample Preparation: A small, neat sample of the solid **diiodoacetylene** is placed on a suitable sample holder for the Raman spectrometer.
- Instrumentation: A Raman spectrometer with a laser excitation source (e.g., 532 nm or 785 nm) is used. The laser power should be kept low to avoid thermal decomposition of the sample.
- Data Acquisition: Acquire the Raman spectrum over a suitable range to observe the characteristic vibrational modes of **diiodoacetylene**.
- Data Analysis: The purity can be assessed by the presence and sharpness of the characteristic peaks and the absence of peaks corresponding to impurities. The strong, characteristic C≡C stretching vibration is expected to be a prominent feature in the spectrum.

Decomposition and Disposal

Decomposition Pathway

Diiodoacetylene is known to decompose under various conditions:

- Thermal Decomposition: When heated, it decomposes explosively. The thermal decomposition can lead to the formation of tetraiodoethylene (C_2I_4) and other polymeric materials.[\[4\]](#)
- Photochemical Decomposition: Exposure to light can cause decomposition, leading to a brown, insoluble mass.[\[4\]](#)

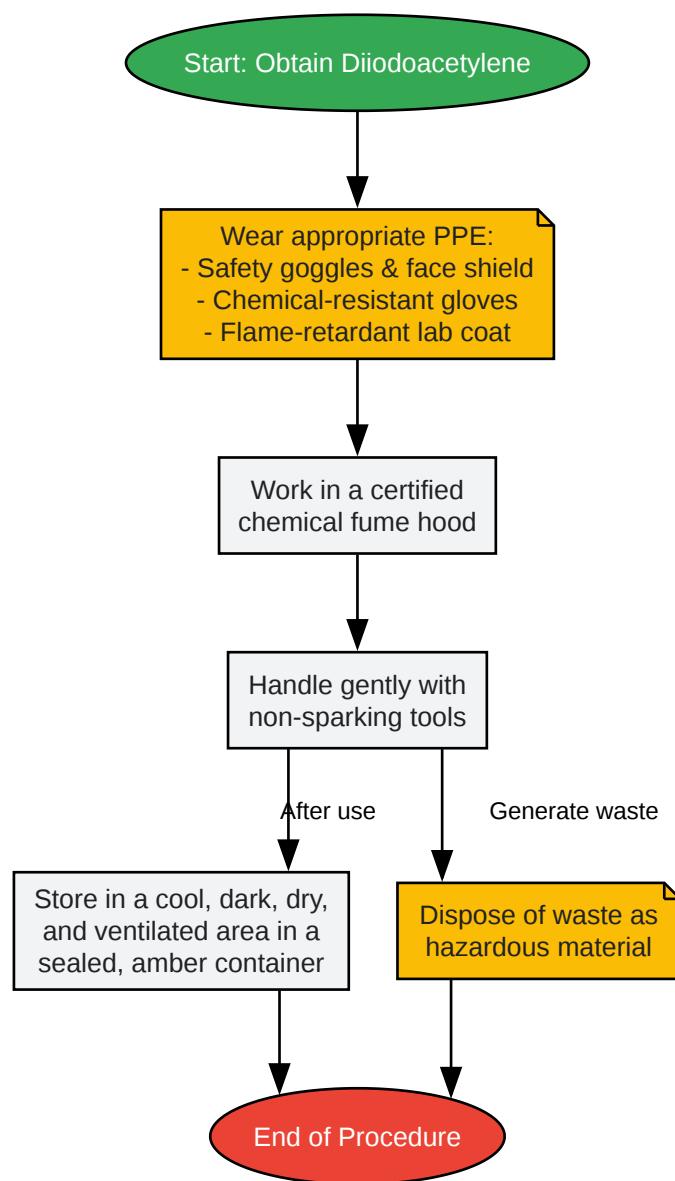
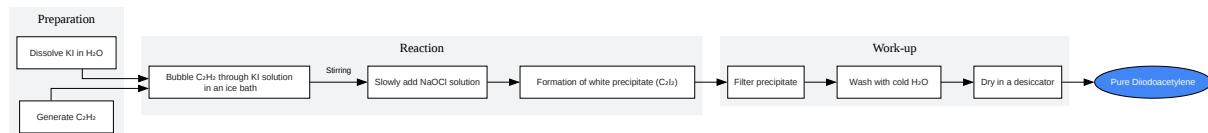
Waste Disposal

All **diiodoacetylene** waste is considered hazardous and must be disposed of accordingly.

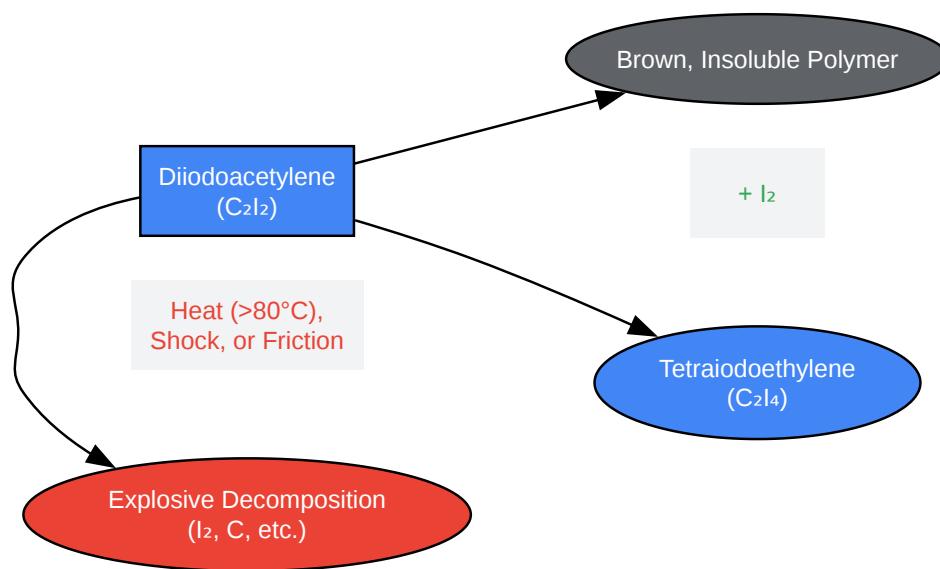
- Decontamination: All glassware and equipment that have been in contact with **diiodoacetylene** should be rinsed with a 10% sodium thiosulfate solution to reduce any residual material.
- Solid Waste: Collect any solid **diiodoacetylene** waste in a designated, labeled, sealed container.
- Liquid Waste: Collect all solvent rinses and mother liquor from recrystallization in a labeled hazardous waste container for halogenated organic waste.
- Disposal: All waste must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of explosive and toxic chemical waste.

Visualizations

Synthesis Workflow



Light

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- To cite this document: BenchChem. [Application Notes and Protocols for Solid Diiodoacetylene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13749442#handling-and-storage-of-solid-diiodoacetylene>]

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